

Application Note: ^1H NMR Characterization of Ursodeoxycholic Acid Methyl Ester

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Compound of Interest

Compound Name: Ursodeoxycholic Acid Methyl Ester

Cat. No.: B018468

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Introduction

Ursodeoxycholic Acid (UDCA) is a secondary bile acid with established therapeutic applications, particularly in the dissolution of cholesterol gallstones and the treatment of certain liver diseases. The methyl ester derivative, **Ursodeoxycholic Acid Methyl Ester**, is a key intermediate in the synthesis and purification of UDCA and is also utilized in research to study the biological activities of UDCA derivatives. Accurate characterization of this compound is crucial for quality control and drug development processes. Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful analytical technique for the structural elucidation and purity assessment of small molecules like **Ursodeoxycholic Acid Methyl Ester**. This application note provides a detailed protocol for the ^1H NMR characterization of **Ursodeoxycholic Acid Methyl Ester**, including sample preparation, data acquisition, and spectral analysis.

Chemical Structure

Figure 1: Chemical Structure of **Ursodeoxycholic Acid Methyl Ester**.



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